

# An In-depth Technical Guide on 3,5-Diphenylcyclopentane-1,2,4-trione

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Diphenylcyclopentane-1,2,4-trione

Cat. No.: B181702

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Overview of **3,5-Diphenylcyclopentane-1,2,4-trione** (CAS 7003-69-2)

This document provides a technical guide on **3,5-Diphenylcyclopentane-1,2,4-trione**. Due to the limited availability of published research on this specific compound, this guide summarizes the currently accessible information.

## Chemical Identity and Properties

The formal IUPAC name for the compound is **3,5-diphenylcyclopentane-1,2,4-trione**. It is also referenced by synonyms such as 1,2,4-Cyclopentanetrione, 3,5-diphenyl-.<sup>[1]</sup>

Table 1: Physicochemical Properties of **3,5-Diphenylcyclopentane-1,2,4-trione**<sup>[1]</sup>

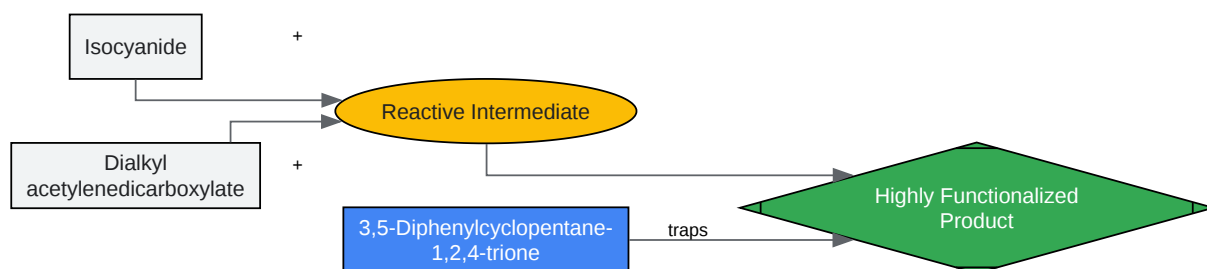
| Property                       | Value  |
|--------------------------------|--|
| CAS Number                     | 7003-69-2                                      |
| Molecular Formula              | C <sub>17</sub> H <sub>12</sub> O <sub>3</sub> |
| Molecular Weight               | 264.28 g/mol                                   |
| Monoisotopic Mass              | 264.078644241                                  |
| Topological Polar Surface Area | 51.2 Å <sup>2</sup>                            |
| Hydrogen Bond Acceptor Count   | 3  |
| Rotatable Bond Count           | 2  |
| Complexity                     | 376  |

## Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **3,5-Diphenylcyclopentane-1,2,4-trione** are not readily available in publicly accessible literature.

However, existing literature indicates its use as a reactant in multicomponent reactions. Specifically, **3,5-Diphenylcyclopentane-1,2,4-trione** undergoes a smooth condensation reaction with isocyanides and dialkyl acetylenedicarboxylates. This reaction suggests that the trione acts as a reactive intermediate trap.

Logical Relationship of the Described Reaction:



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Caption: Reaction of **3,5-Diphenylcyclopentane-1,2,4-trione**.

## Biological Activity

As of the date of this report, there is no publicly available data on the biological activity, signaling pathways, or quantitative experimental results for **3,5-Diphenylcyclopentane-1,2,4-trione**. Research into the biological effects of structurally related diarylpentanoids has been conducted, but these findings cannot be directly extrapolated to the title compound.

## Experimental Protocols

Due to the absence of detailed published studies on **3,5-Diphenylcyclopentane-1,2,4-trione**, specific experimental protocols for its synthesis, handling, or use in biological assays are not available.

## Conclusion

**3,5-Diphenylcyclopentane-1,2,4-trione** is a known chemical entity with established physicochemical properties. Its primary documented application in the scientific literature is as a reactant in a three-component reaction, highlighting its potential utility in complex organic synthesis. However, a significant gap exists in the scientific literature concerning its synthesis, biological activity, and potential applications in drug development. Further research is required to elucidate these aspects of this compound. This guide will be updated as new information becomes publicly available.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)